

Navigating the Environmental Journey of 3,5-Dichloropicolinamide: A Technical Guide

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Compound of Interest

Compound Name: 3,5-Dichloropicolinamide

Cat. No.: B1296133

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This technical guide provides a comprehensive overview of the environmental fate and transport of **3,5-Dichloropicolinamide**, a chemical intermediate of interest to researchers, scientists, and drug development professionals. Due to the limited direct environmental studies on **3,5-Dichloropicolinamide**, this guide leverages data from structurally analogous picolinic acid herbicides, namely picloram, clopyralid, and aminopyralid, to forecast its likely behavior in various environmental compartments. This approach provides a robust framework for understanding its potential persistence, mobility, and degradation pathways.

Core Physicochemical Properties

A substance's environmental behavior is fundamentally governed by its physicochemical properties. For **3,5-Dichloropicolinamide**, these parameters suggest a compound with moderate potential for environmental mobility.

Property	Value	Source
Molecular Formula	C ₆ H ₄ Cl ₂ N ₂ O	PubChem
Molecular Weight	191.01 g/mol	PubChem
Boiling Point	283.5 ± 40.0 °C	ChemicalBook
Density	1.524 ± 0.06 g/cm ³	ChemicalBook
logP (Octanol-Water Partition Coefficient)	1.3	PubChem

Environmental Fate Profile: An Analogue-Based Assessment

The environmental fate of a chemical encompasses its transformation (degradation) and movement (transport) in the air, water, and soil. The following data, derived from the picolinic acid herbicides picloram, clopyralid, and aminopyralid, offers critical insights into the expected environmental profile of **3,5-Dichloropicolinamide**.

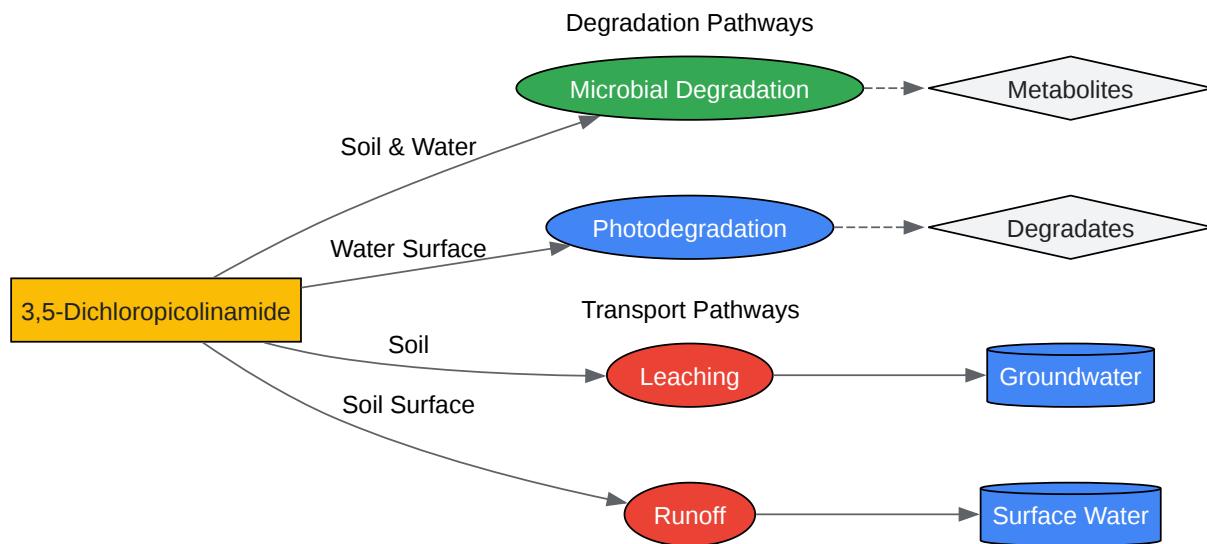
Picolinic acid herbicides are characterized by their persistence in soil and high mobility, posing a potential for groundwater contamination.^{[1][2][3]} Their primary route of dissipation is microbial degradation, with photolysis playing a role in aquatic environments.^{[2][3]}

Parameter	Analogue Compound(s)	Typical Values & Characteristics	Source(s)
Soil Half-Life (Aerobic)	Picloram, Aminopyralid	Ranges from 20 to over 500 days, with a typical half-life around 90-100 days. Persistence is influenced by soil type, temperature, and moisture.	[1][4][5]
Aquatic Half-Life (Photolysis)	Aminopyralid, Picloram	Can be rapid in clear, shallow water (e.g., 0.6 to 2.6 days).	[1][4]
Mobility in Soil	Picloram, Clopyralid, Aminopyralid	Generally high due to low soil adsorption. These compounds are water-soluble and do not bind strongly with soil particles, leading to a high potential for leaching.	[2][3][6]
Bioaccumulation Potential	Picloram, Clopyralid, Aminopyralid	Low. These compounds are not expected to significantly bioaccumulate in fish or other aquatic organisms.	[1][6][7]

Key Environmental Processes: Degradation and Transport

The environmental journey of **3,5-Dichloropicolinamide** is likely dictated by a combination of degradation and transport processes. Based on its structural analogues, the following

pathways are anticipated to be most significant.



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Conceptual model of the primary environmental fate and transport pathways for **3,5-Dichloropicolinamide**.

Experimental Protocols for Environmental Fate Assessment

Standardized experimental protocols are crucial for generating reliable data on the environmental fate of chemicals. The following outlines a general workflow for assessing the key parameters discussed in this guide.

Soil Sorption/Desorption (OECD 106)

This batch equilibrium study measures a chemical's tendency to bind to soil particles.

- Soil Selection: A range of soils with varying organic carbon content, pH, and texture are selected.
- Test Substance Preparation: A solution of **3,5-Dichloropicolinamide** in a suitable solvent (e.g., 0.01 M CaCl₂) is prepared at several concentrations.
- Equilibration: Soil samples are equilibrated with the test substance solutions for a defined period (e.g., 24-48 hours) with agitation.
- Analysis: After equilibration, the phases are separated by centrifugation, and the concentration of the test substance in the aqueous phase is measured using a suitable analytical method (e.g., HPLC-UV or LC-MS/MS).
- Calculation: The amount of substance sorbed to the soil is calculated by difference. The soil-water partition coefficient (K_d) and the organic carbon-normalized adsorption coefficient (K_{oc}) are then determined.

Aerobic and Anaerobic Transformation in Soil (OECD 307)

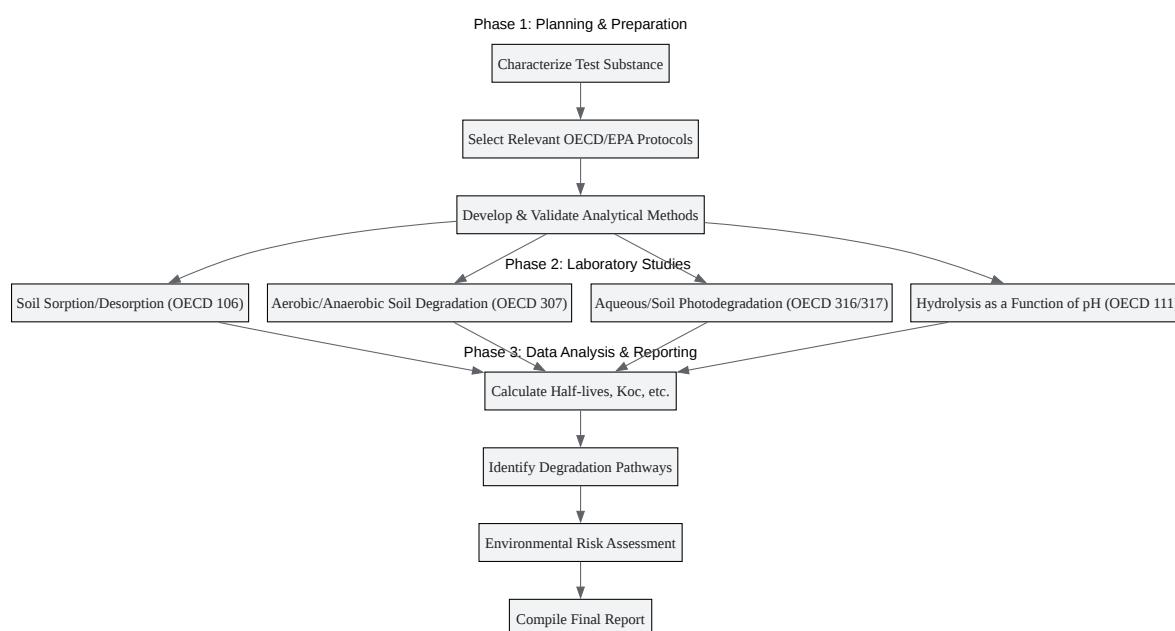
This study determines the rate and pathway of degradation in soil under different redox conditions.

- Soil Treatment: Sieved, fresh soil is treated with **3,5-Dichloropicolinamide**.
- Incubation: The treated soil is incubated in the dark at a controlled temperature and moisture content. For aerobic conditions, the soil is exposed to air. For anaerobic conditions, the soil is flooded, and the system is purged with an inert gas.
- Sampling and Analysis: At various time intervals, soil samples are extracted and analyzed for the parent compound and potential transformation products.
- Data Analysis: The rate of degradation (half-life) is calculated, and a degradation pathway is proposed based on the identified metabolites.

Phototransformation on Soil and in Water (OECD 316 & 317)

These studies assess the role of sunlight in the degradation of the chemical.

- Sample Preparation: For soil, the test substance is applied to the surface of a thin layer of soil. For water, an aqueous solution of the test substance is prepared.
- Irradiation: The samples are exposed to a light source that simulates natural sunlight. Dark controls are maintained to account for non-photolytic degradation.
- Sampling and Analysis: Samples are collected at various time points and analyzed for the parent compound and photoproducts.
- Data Analysis: The rate of photodegradation is determined, and the quantum yield is calculated.



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A generalized workflow for the experimental assessment of a chemical's environmental fate.

Conclusion

While direct data on the environmental fate and transport of **3,5-Dichloropicolinamide** is scarce, a review of its structural analogues in the picolinic acid herbicide family provides a strong predictive framework. It is anticipated that this compound will exhibit moderate to high persistence in soil, with microbial degradation being the primary dissipation pathway. Its high water solubility and low soil sorption suggest a potential for leaching into groundwater. Photodegradation may be a significant route of transformation in aquatic environments. Further empirical studies are necessary to definitively characterize the environmental behavior of **3,5-Dichloropicolinamide** and to inform comprehensive risk assessments.

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